

Application Note: Spectrophotometric Quantification of Direct Blue 78

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Compound of Interest

Compound Name: Direct Blue 78

Cat. No.: B12087196

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Introduction

Direct Blue 78 (C.I. 34200; CAS No. 2503-73-3) is a tri-azo direct dye widely utilized in the textile industry for dyeing cellulosic fibers such as cotton and viscose.[1][2] Its high water solubility, a consequence of the four sulphonate groups in its structure, also makes it a compound of interest in environmental studies related to wastewater treatment and remediation.[1] Accurate quantification of **Direct Blue 78** is crucial for quality control in dyeing processes, monitoring its presence in environmental samples, and for research in areas such as adsorption and degradation studies.

This application note provides a detailed protocol for the quantification of **Direct Blue 78** in aqueous solutions using UV-Vis spectrophotometry, a simple, rapid, and cost-effective analytical technique. The method is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of the dye and its concentration at a specific wavelength.

Physicochemical Properties

A summary of the key physicochemical properties of **Direct Blue 78** is presented in Table 1.

Property	Value	Reference
Chemical Formula	$C_{42}H_{25}N_7Na_4O_{13}S_4$	[2][3]
Molecular Weight	1055.91 g/mol	
CAS Number	2503-73-3	
Appearance	Blue Powder	
Solubility in Water	15 g/L (60 °C), 30 g/L (97 °C)	
λ_{max} (in water)	570 - 590 nm	

Principle of the Method

The quantitative determination of **Direct Blue 78** is based on measuring its absorbance of light at the wavelength of maximum absorbance (λ_{max}). According to the Beer-Lambert law, the absorbance (A) of a solution is directly proportional to the concentration (c) of the absorbing species, the molar absorptivity (ϵ), and the path length (l) of the light through the solution.

$$A = \epsilon cl$$

By preparing a series of standard solutions of known concentrations and measuring their corresponding absorbances, a calibration curve can be constructed. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Experimental Protocol

Materials and Equipment

- **Direct Blue 78** (analytical standard)
- Deionized water
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes

- UV-Vis Spectrophotometer
- Cuvettes (1 cm path length)

Preparation of Stock and Standard Solutions

- Stock Solution (100 mg/L): Accurately weigh 10 mg of **Direct Blue 78** and dissolve it in a 100 mL volumetric flask with deionized water. Ensure the dye is completely dissolved by gentle agitation. This will be your 100 mg/L stock solution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with deionized water in volumetric flasks as described in Table 2.

Standard	Concentration (mg/L)	Volume of Stock Solution (100 mg/L)	Final Volume (mL)
1	2	1.0 mL	50
2	5	2.5 mL	50
3	10	5.0 mL	50
4	15	7.5 mL	50
5	20	10.0 mL	50
6	25	12.5 mL	50

Spectrophotometric Measurement

- Wavelength of Maximum Absorbance (λ_{max}) Determination:
 - Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes.
 - Use the 10 mg/L standard solution to scan the absorbance spectrum from 400 nm to 800 nm.
 - Identify the wavelength at which the maximum absorbance occurs. This is the λ_{max} . Based on literature, this is expected in the 570-590 nm range. For the purpose of this protocol, we will assume a λ_{max} of 580 nm.

- Calibration Curve Construction:
 - Set the spectrophotometer to the determined λ_{max} (580 nm).
 - Use deionized water as a blank to zero the spectrophotometer.
 - Measure the absorbance of each working standard solution in a 1 cm cuvette.
 - Record the absorbance values.
 - Plot a graph of absorbance versus concentration (mg/L).
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). The R^2 value should be close to 1, indicating a strong linear relationship.
- Quantification of Unknown Sample:
 - Measure the absorbance of the unknown sample solution at the λ_{max} .
 - Use the equation of the calibration curve to calculate the concentration of **Direct Blue 78** in the unknown sample.

Data Presentation

The quantitative data for the spectrophotometric analysis of **Direct Blue 78** should be summarized in clear and structured tables for easy interpretation and comparison.

Table 3: Calibration Data for **Direct Blue 78** at 580 nm

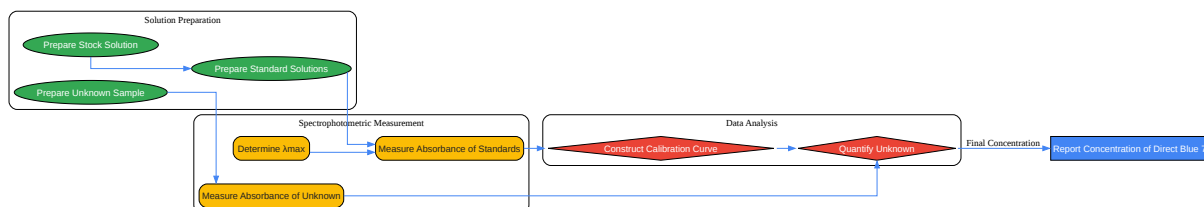
Concentration (mg/L)	Absorbance (AU)
2	[Absorbance Value]
5	[Absorbance Value]
10	[Absorbance Value]
15	[Absorbance Value]
20	[Absorbance Value]
25	[Absorbance Value]

Table 4: Method Validation Parameters

Parameter	Result
Wavelength of Maximum Absorbance (λ_{max})	580 nm
Linearity Range	2 - 25 mg/L
Correlation Coefficient (R^2)	> 0.99
Equation of the Line	$y = [\text{slope}]x + [\text{intercept}]$

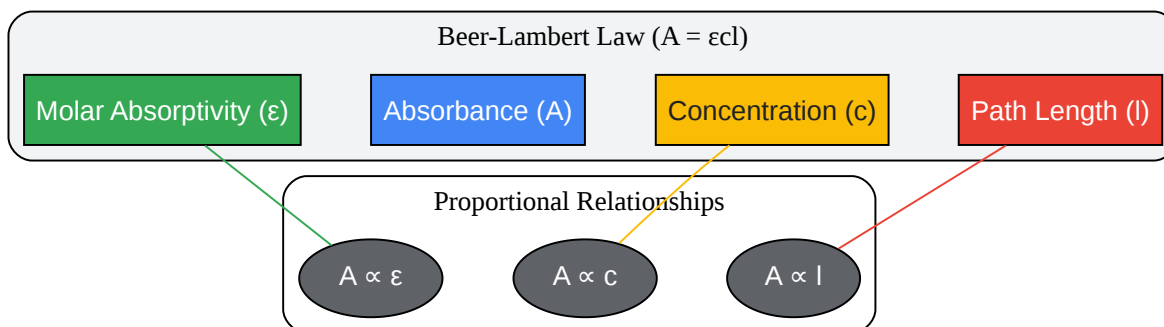
Experimental Workflow and Logical Relationships

The following diagrams illustrate the key workflows and logical relationships in the spectrophotometric quantification of **Direct Blue 78**.



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Caption: Experimental workflow for the spectrophotometric quantification of **Direct Blue 78**.



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Caption: Logical relationship of variables in the Beer-Lambert law.

Conclusion

The described spectrophotometric method provides a reliable and straightforward approach for the quantification of **Direct Blue 78** in aqueous solutions. The protocol is suitable for various applications, including quality control in industrial settings and for monitoring purposes in environmental and research laboratories. Adherence to the detailed experimental protocol is essential for obtaining accurate and reproducible results.

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References

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